

commercial suppliers and purity of (3-Bromo-5-formylphenyl)boronic acid

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Compound of Interest

Compound Name: (3-Bromo-5-formylphenyl)boronic acid

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An In-depth Technical Guide on **(3-Bromo-5-formylphenyl)boronic acid**: Commercial Availability, Purity, and Quality Control

For Researchers, Scientists, and Drug Development Professionals

(3-Bromo-5-formylphenyl)boronic acid is a key building block in organic synthesis, particularly valued in the development of novel pharmaceutical compounds and complex organic materials. Its utility in cross-coupling reactions, such as the Suzuki-Miyaura coupling, makes it a critical reagent for creating carbon-carbon bonds. This guide provides an in-depth overview of its commercial availability, typical purity levels, and the experimental protocols used for its quality assessment and purification.

Commercial Suppliers and Purity

A variety of chemical suppliers offer **(3-Bromo-5-formylphenyl)boronic acid**, typically with purity levels suitable for research and development purposes. The most common analytical technique cited by suppliers for purity assessment is High-Performance Liquid Chromatography (HPLC). The data below summarizes the offerings from several commercial sources.

Data Presentation: Commercial Supplier Purity Comparison

Supplier Name	CAS Number	Stated Purity	Analytical Method
Falcon Life Sciences Pvt. Ltd.	157866-06-3	≥98%	HPLC
Yinglang Chemical Company	157866-06-3	Not specified; pharma use	-
Sigma-Aldrich (related products)	-	Typically ≥98%	-
BLDpharm (related products)	-	Typically 98%	NMR, HPLC

Note: Purity for related or similar boronic acid compounds from major suppliers like Sigma-Aldrich and BLDpharm are often listed at 98% or higher, suggesting this is a standard for the material class.

Experimental Protocols

The quality and purity of **(3-Bromo-5-formylphenyl)boronic acid** are paramount for its successful application in synthesis, as impurities can lead to side reactions and reduced yields. The following protocols outline methods for purification and quality control.

Purification Protocol: Alkaline Wash and Acidic Precipitation

This method is effective for removing organic, non-acidic impurities from crude formylphenylboronic acids. The process leverages the acidic nature of the boronic acid group, which allows it to be selectively dissolved in a basic aqueous solution.

Methodology:

- Dissolution: Suspend the crude **(3-Bromo-5-formylphenyl)boronic acid** in water at a controlled temperature, typically between 5-10°C to minimize potential side reactions like the Cannizzaro reaction.^[1]

- Basification: Slowly add an aqueous alkaline solution (e.g., 10% sodium hydroxide) dropwise.^[1] Maintain the pH in the range of 8 to 11 to dissolve the boronic acid, forming its corresponding boronate salt.^[1]
- Extraction: Transfer the alkaline aqueous solution to a separatory funnel. Extract the solution with an organic solvent such as toluene or an ether to remove insoluble organic impurities.^[2]
- Acidification: After separating the aqueous layer, cool it to 10°C.^[1] Slowly add a concentrated acid (e.g., hydrochloric acid) to precipitate the purified boronic acid.^[1]
- Isolation: Collect the precipitated solid by filtration, wash it with cold water, and dry it under a stream of nitrogen or in a vacuum oven at a mild temperature (e.g., 40-50°C).^{[1][2]} This process can yield formylphenylboronic acids with a purity of $\geq 99\%$.^[1]

Quality Control Protocol: Purity Determination by HPLC

High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of **(3-Bromo-5-formylphenyl)boronic acid**.

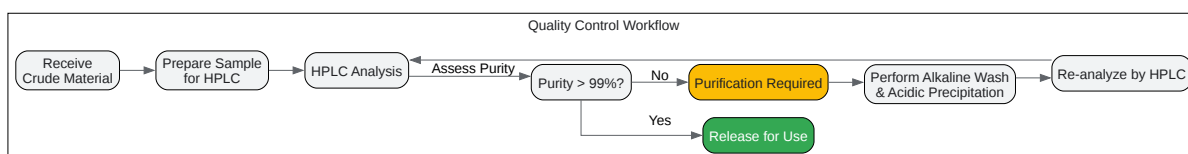
Methodology:

- Sample Preparation: Accurately weigh and dissolve a sample of the boronic acid in a suitable solvent system (e.g., acetonitrile/water mixture).
- Chromatographic Conditions:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of acidified water (e.g., 0.1% formic acid) and an organic solvent like acetonitrile.
 - Detection: UV detector set to a wavelength appropriate for the aromatic system (e.g., 254 nm).
 - Flow Rate: Typically 1.0 mL/min.
- Analysis: Inject the sample solution into the HPLC system. The purity is determined by calculating the area percentage of the main peak relative to the total area of all observed

peaks in the chromatogram.

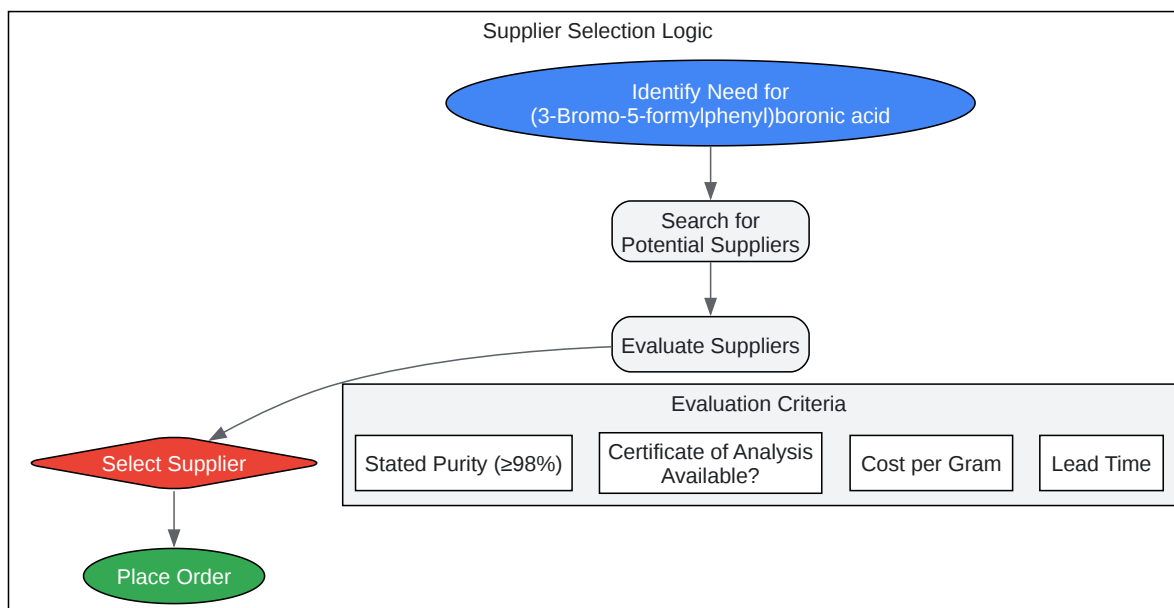
Visualizations: Workflows and Logic Diagrams

To further clarify the processes involved in handling and evaluating **(3-Bromo-5-formylphenyl)boronic acid**, the following diagrams illustrate a typical quality control workflow and a logical approach to supplier selection.



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Caption: Quality control workflow for **(3-Bromo-5-formylphenyl)boronic acid**.



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Caption: Logic diagram for the selection of a commercial supplier.

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